

Application Note: Purification of N-Benzoyl-L-alanine by Recrystallization

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Compound of Interest

Compound Name: *N-Benzoyl-L-alanine*

Cat. No.: B556290

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Benzoyl-L-alanine is an N-acyl-L-alanine that serves as a significant building block in medicinal chemistry and peptide synthesis.^[1] Its synthesis, commonly achieved through the benzoylation of L-alanine, can result in a crude product containing unreacted starting materials and by-products.^[1] For applications in drug development and biochemical studies, a high degree of purity is essential. Recrystallization is a robust and widely used technique for purifying solid organic compounds. This method relies on the differential solubility of the target compound and its impurities in a selected solvent system at varying temperatures. This document provides a detailed protocol for the purification of **N-Benzoyl-L-alanine** using the recrystallization technique.

Physicochemical Properties and Solubility

Understanding the physical properties and solubility profile of **N-Benzoyl-L-alanine** is crucial for selecting an appropriate recrystallization solvent.

Table 1: Physical and Chemical Properties of **N-Benzoyl-L-alanine**

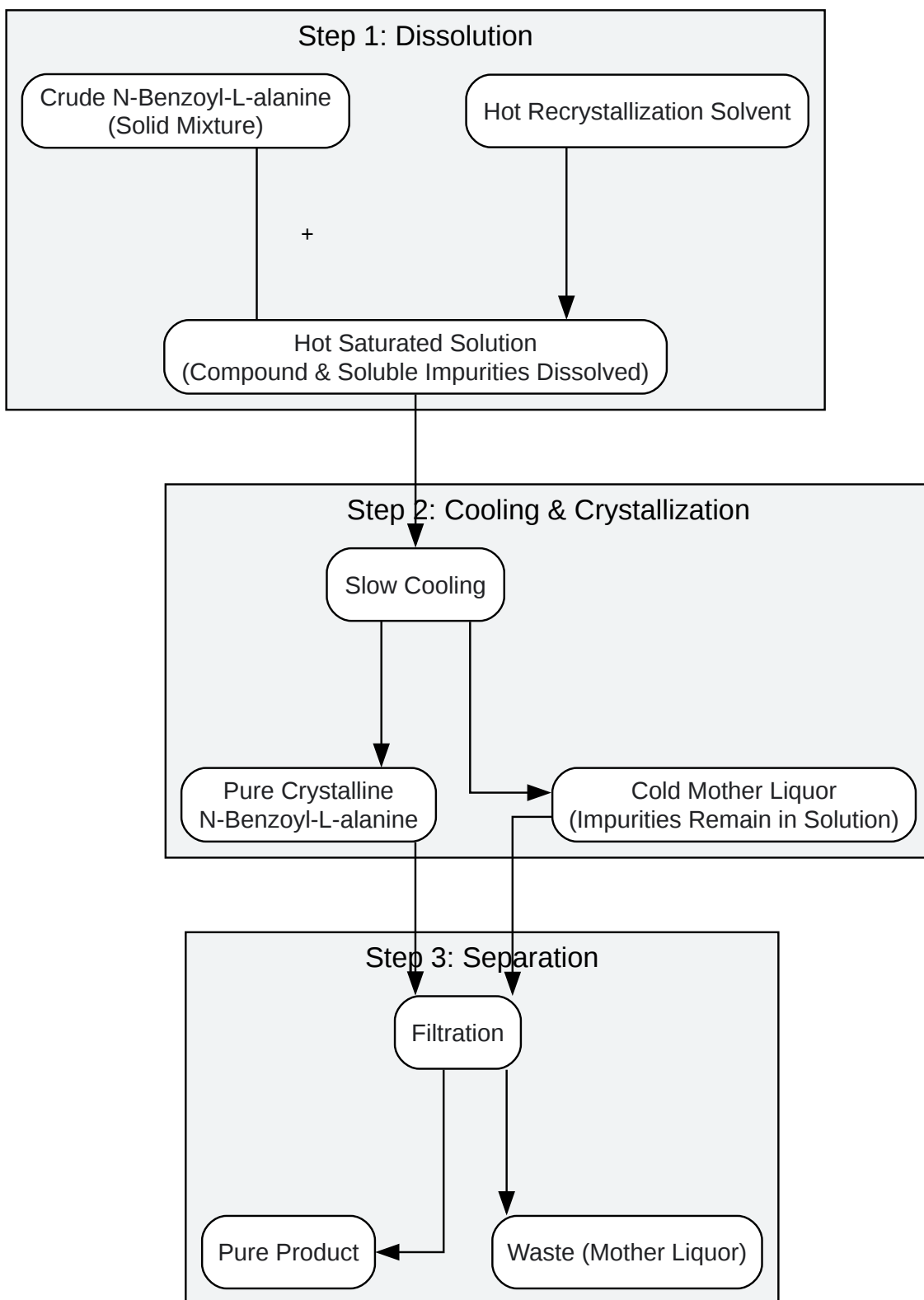
Property	Value	Reference
CAS Registry Number	2198-64-3	[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[1][2]
Molecular Weight	193.20 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[1]
Melting Point	146-148 °C	[1]

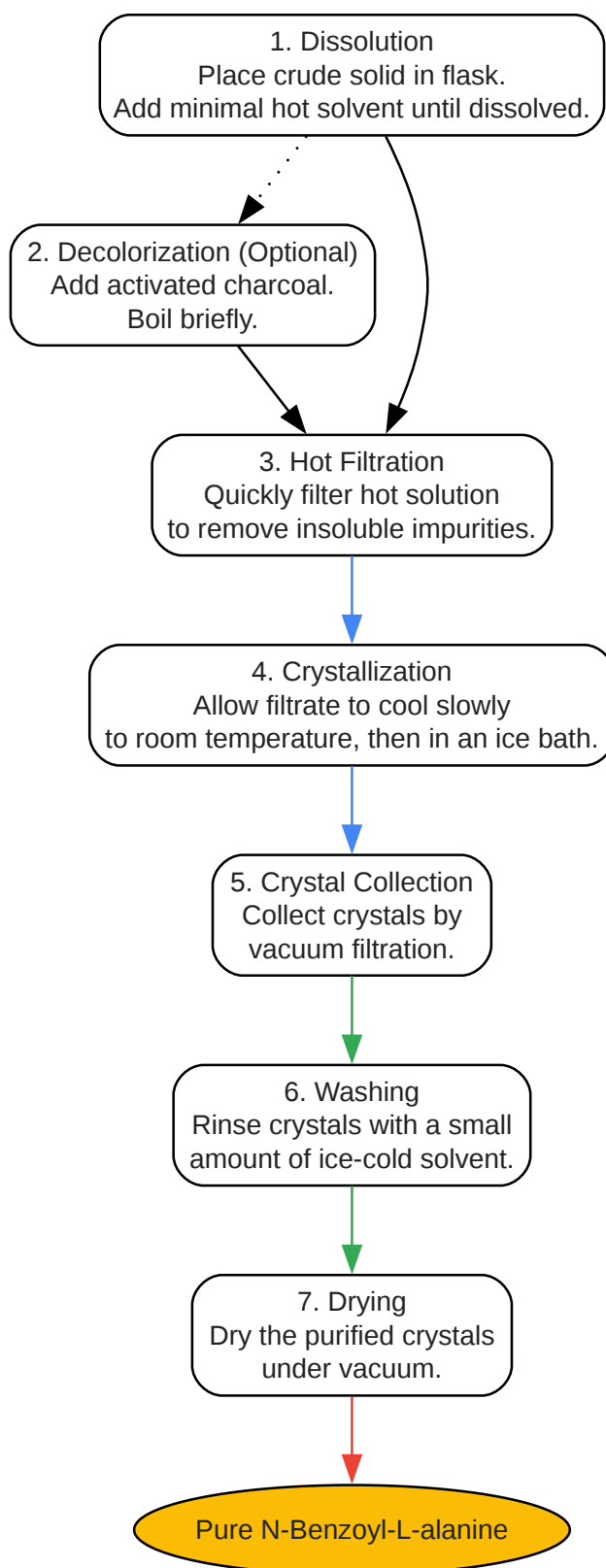
Table 2: Solubility Profile of **N-Benzoyl-L-alanine**

Solvent	Solubility	Notes	Reference
Water	Limited / Very slightly soluble	Solubility increases in basic aqueous solutions.	[1][3]
Ethanol	Soluble	A common solvent for recrystallization of similar compounds.	[4]
Aqueous Ethanol	Moderately Soluble	Often used to achieve ideal solubility characteristics for recrystallization.	[4][5]
Dimethylformamide (DMF)	Soluble	[1]	
Diethyl Ether	Insoluble	Can be used as an anti-solvent.	[6]
Hexane	Insoluble	Can be used as an anti-solvent.	[7]

Principle of Recrystallization

Recrystallization separates a compound from its impurities based on differences in solubility. The ideal solvent is one in which the target compound is highly soluble at high temperatures and poorly soluble at low temperatures, while impurities remain soluble at low temperatures. The process involves dissolving the impure solid in a minimum amount of a hot solvent, filtering out any insoluble impurities, and then allowing the solution to cool slowly. As the solution cools, the solubility of the target compound decreases, leading to the formation of pure crystals. The soluble impurities remain in the mother liquor.





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